

tenellin stability comparison other fungal metabolites

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Compound Focus: Tenellin

CAS No.: 53823-15-7

Cat. No.: S544907

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Tenellin Profile

Property	Description
Chemical Class	2-pyridone (a rare 4-hydroxypyridone) fungal metabolite [1] [2]
Producing Organisms	Entomopathogenic fungi of the genus <i>Beauveria</i> [1] [2]
Molecular Formula	$C_{21}H_{23}NO_5$ [2]
Biosynthetic Logic	Synthesized by an iterative polyketide synthase-nonribosomal peptide synthetase (PKS-NRPS) hybrid system [1] [3]

| **Key Bioactivities** | • Inhibits Mg^{2+} -, Ca^{2+} -, and Na^+/K^+ -ATPase activities in equine erythrocytes [2] • Cytotoxic to insect cells (Sf9 and Sf21) [2] |

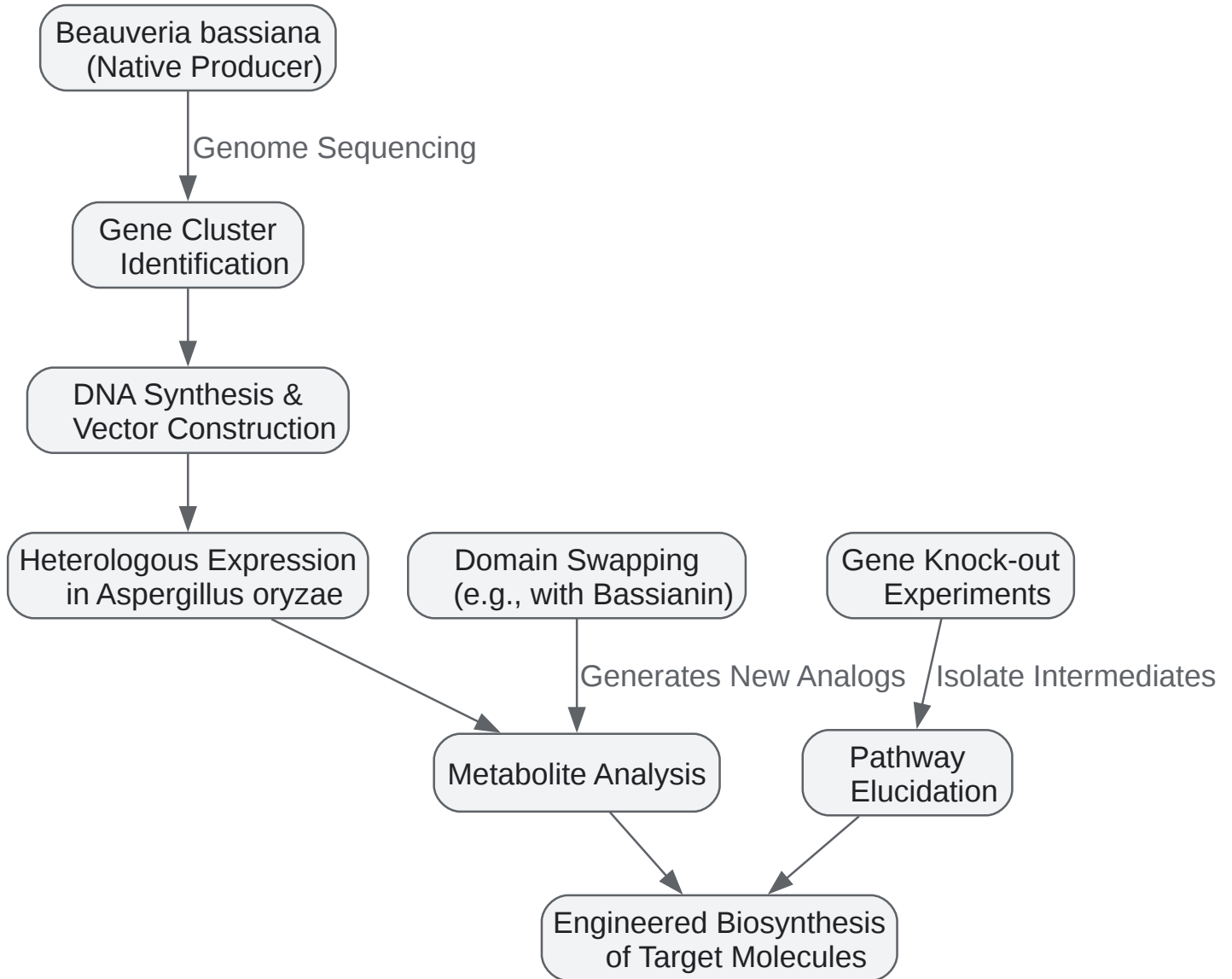
Experimental Insights into Biosynthesis

The search results highlight heterologous expression and genetic engineering as key methods for studying **Tenellin** and its analogs, which can indirectly inform on stability and production.

- **Heterologous Expression:** The complete biosynthetic pathway for **tenellin** was first successfully expressed in the heterologous host *Aspergillus oryzae* in 2010 [3]. This technique allows for the production and study of **tenellin** outside of its native *Beauveria* host.
- **Pathway Engineering:** Research has shown that swapping domains between the **tenellin** biosynthetic gene cluster and that of the related metabolite bassianin can generate many new hybrid metabolites [1]. This demonstrates the potential for combinatorial biosynthesis to create analogs with potentially improved properties, which may include stability.
- **Pathway Elucidation:** Studies have successfully used gene knock-out experiments to isolate biosynthetic intermediates, such as **prototenellin D**, a tetramic acid precursor to the 2-pyridone structure of **tenellin** [4]. Understanding these precursors is crucial for biosynthetic studies.

The following diagram illustrates the general experimental workflow for studying **Tenellin** through heterologous expression and genome mining, as detailed in the search results [1] [3].

Tenellin Biosynthesis Research Workflow



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References

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To cite this document: Smolecule. [tenellin stability comparison other fungal metabolites]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544907#tenellin-stability-comparison-other-fungal-metabolites>]

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